

Application Notes and Protocols for nTZDpa in Persister Cell Research

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Compound of Interest

Compound Name: nTZDpa

Cat. No.: B116783

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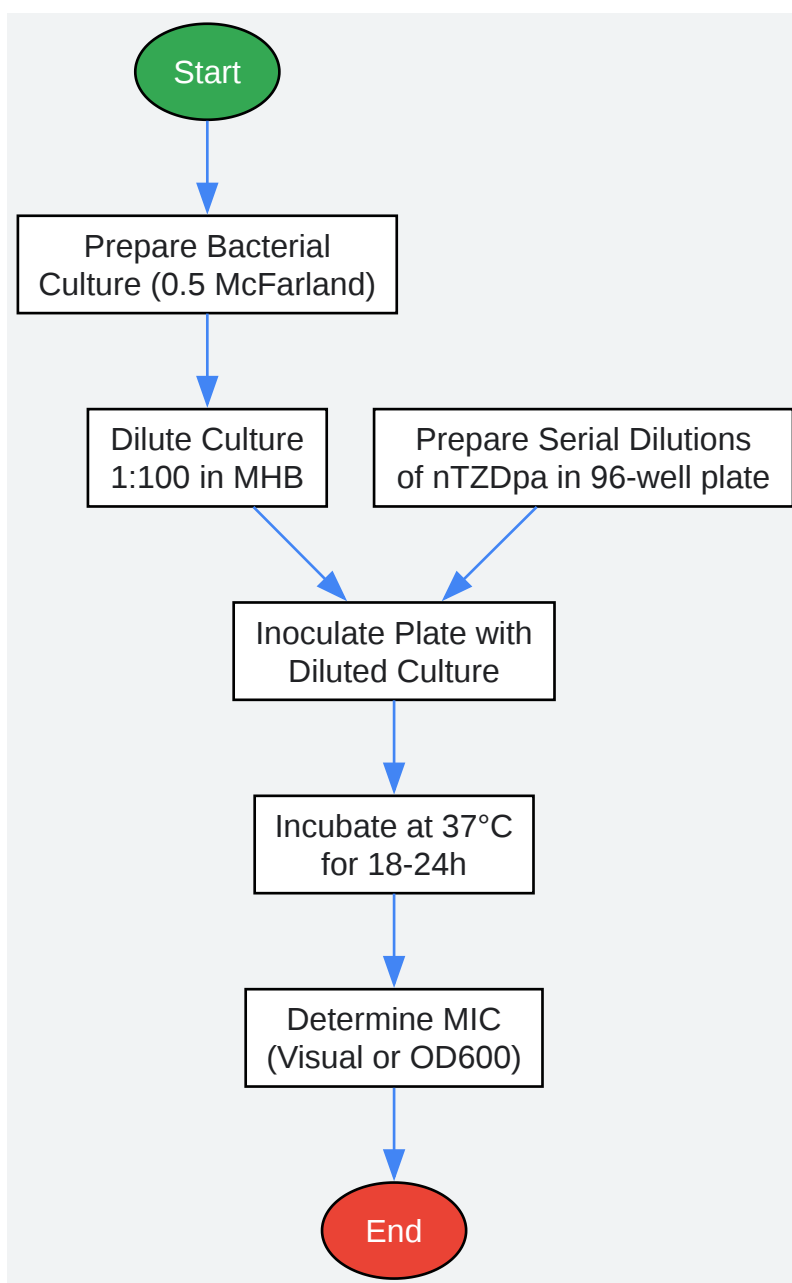
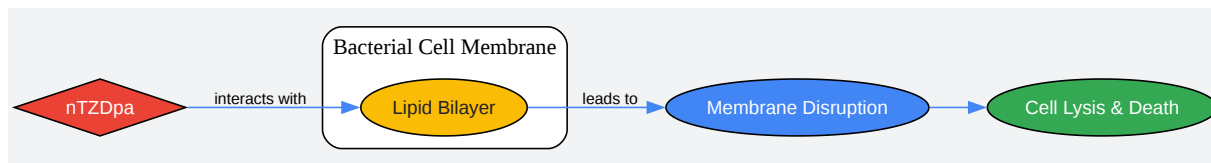
For Researchers, Scientists, and Drug Development Professionals

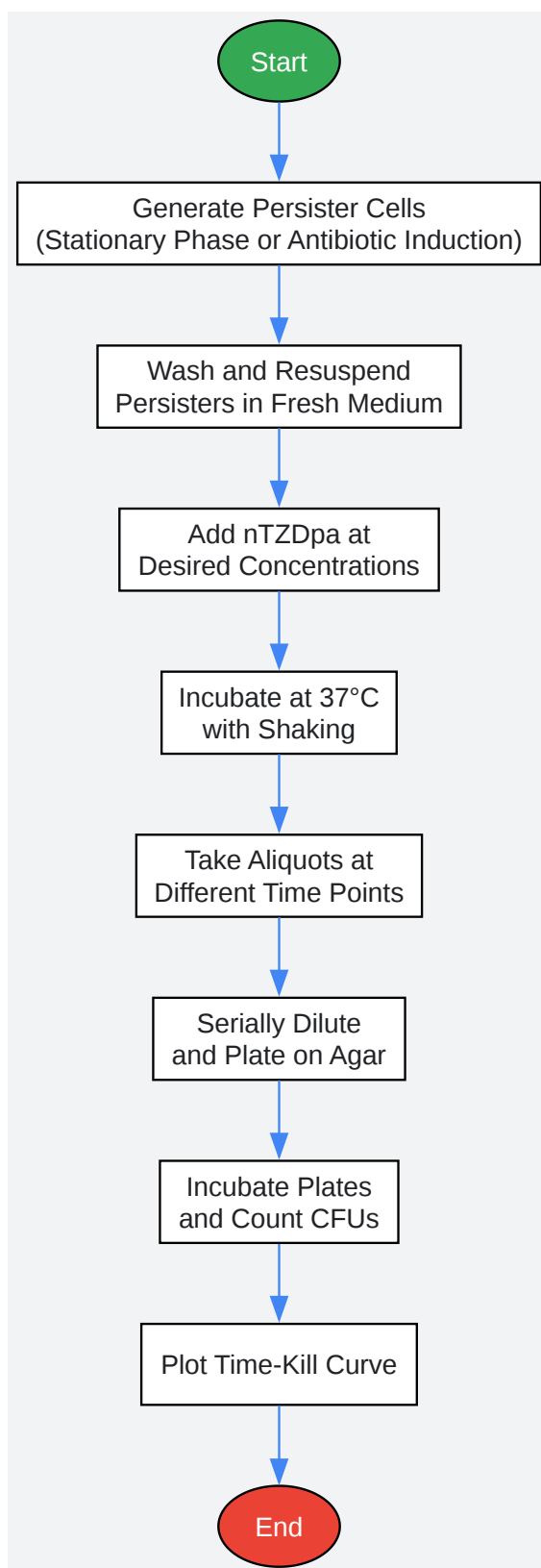
Introduction

Bacterial persistence is a phenomenon where a subpopulation of bacteria survives lethal antibiotic concentrations, leading to chronic and recurrent infections. These dormant, or persister, cells are a major challenge in clinical settings. The small molecule **nTZDpa** has emerged as a valuable tool for studying and potentially eradicating these persister cells. Unlike conventional antibiotics that target biosynthetic pathways inactive in dormant cells, **nTZDpa** acts by disrupting the bacterial cell membrane, making it effective against both growing and non-growing bacteria.^{[1][2][3]} This document provides detailed application notes and protocols for utilizing **nTZDpa** in persister cell research.

Mechanism of Action

nTZDpa kills both growing and persistent *Staphylococcus aureus* cells by causing lipid bilayer disruption.^{[1][2][3]} This membrane-active mechanism leads to rapid bactericidal effects, a low probability of resistance development, and synergistic activity with other classes of antibiotics, such as aminoglycosides.^{[1][2][3]} Transmission electron microscopy has shown that **nTZDpa** treatment results in mesosome formation, abnormal cell division, and eventual cell lysis.^[1]





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References

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- 2. scholars.northwestern.edu [scholars.northwestern.edu]
- 3. Discovery and Optimization of nTZDpa as an Antibiotic Effective Against Bacterial Persisters - PubMed [pubmed.ncbi.nlm.nih.gov]
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